

# 3-Amino-1-propanol-d4 stability and recommended storage conditions

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## Compound of Interest

Compound Name: 3-Amino-1-propanol-d4

Cat. No.: B028203

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## Technical Support Center: 3-Amino-1-propanol-d4

This technical support guide provides essential information on the stability and recommended storage conditions for **3-Amino-1-propanol-d4**. Please note that while this information is based on the well-documented properties of its non-deuterated analog, 3-Amino-1-propanol, it serves as a reliable guide for handling and storage.

## Frequently Asked Questions (FAQs)

Q1: What is the expected stability of **3-Amino-1-propanol-d4**?

A: **3-Amino-1-propanol-d4** is expected to be stable under normal, recommended storage conditions.<sup>[1][2]</sup> Its stability is comparable to the non-deuterated form, which is known to be stable under normal temperatures and pressures.<sup>[2]</sup> However, it is sensitive to certain conditions.

Q2: What conditions should be avoided to prevent degradation?

A: To ensure the stability of **3-Amino-1-propanol-d4**, avoid exposure to:

- Moisture: The compound is hygroscopic and can absorb water from the air.<sup>[3][4]</sup>

- Strong Oxidizing Agents and Acids: These are incompatible materials and can initiate vigorous reactions.[2][3]
- Heat, Open Flames, and Direct Sunlight: Thermal decomposition can occur at high temperatures, generating corrosive vapors.[1]
- Air: While stable, long-term exposure to air can lead to gradual oxidation or reaction with atmospheric carbon dioxide.

Q3: What are the recommended long-term storage conditions for **3-Amino-1-propanol-d4**?

A: For optimal long-term stability, store **3-Amino-1-propanol-d4** in a tightly sealed container in a cool, dry, and well-ventilated area.[1][2][3] Storage under an inert atmosphere, such as argon or nitrogen, is recommended to prevent reaction with atmospheric components.[3] One supplier suggests storing the material below +30°C.[5]

## Troubleshooting Guide

Problem	Possible Cause	Recommended Action
Change in color (yellowing)	Exposure to air or light, or gradual degradation.	If the material has been stored for an extended period or improperly, this may indicate oxidation. For sensitive applications, it is advisable to use a fresh, unopened vial.
Presence of solid precipitate	The melting point is near room temperature (10-12 °C).	The material may be partially frozen. <sup>[6]</sup> Gently warm the vial to room temperature to see if the solid redissolves. If it does not, it may indicate the presence of an impurity or degradation product.
Inconsistent experimental results	Potential degradation of the reagent.	Verify the purity of the material. If degradation is suspected, consider using a freshly opened vial or repurifying the material if appropriate analytical and purification capabilities are available.

## Quantitative Data Summary

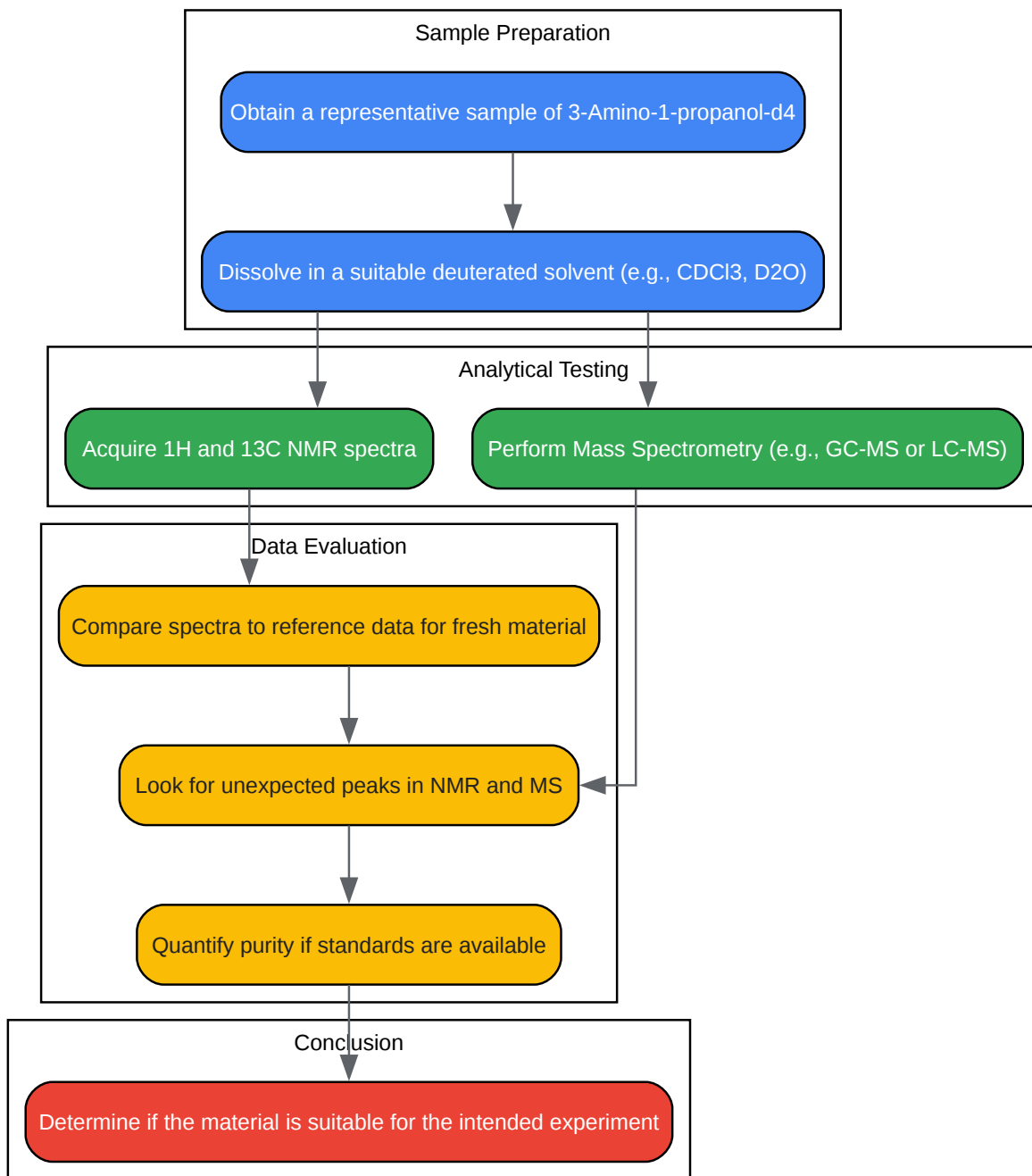
The following table summarizes key physical and chemical properties of the non-deuterated analog, 3-Amino-1-propanol, which are expected to be very similar for **3-Amino-1-propanol-d4**.

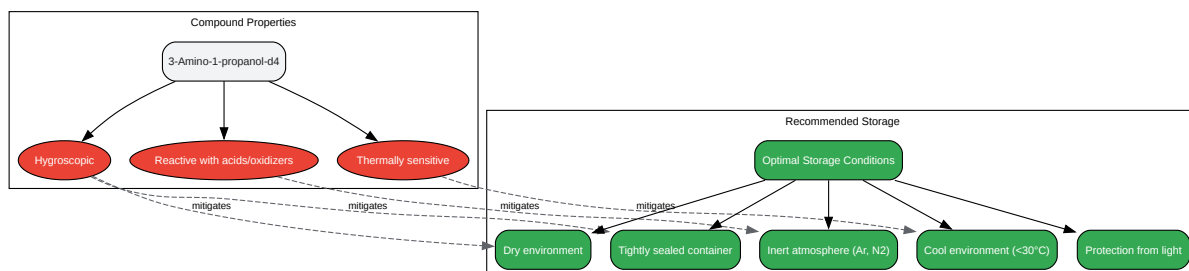
Property	Value
Appearance	Clear, colorless to yellow liquid
Melting Point	10 - 12 °C
Boiling Point	184 - 188 °C
Density	~0.982 g/mL at 20 °C
Flash Point	100 °C
pH	11.9 (10 g/L aqueous solution)

## Experimental Protocols

### General Protocol for Assessing Stability

Since specific stability testing data for **3-Amino-1-propanol-d4** is not readily available, researchers can perform a general assessment using the following workflow if they have concerns about a specific lot or after prolonged storage.





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## References

- 1. lobachemie.com [lobachemie.com]
- 2. 3-Amino-1-Propanol(156-87-6)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 3. fishersci.com [fishersci.com]
- 4. univarsolutions.com [univarsolutions.com]
- 5. merckmillipore.com [merckmillipore.com]
- 6. 3-氨基-1-丙醇 99% | Sigma-Aldrich [sigmaaldrich.com]
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